

# 4-Aminoisoxazole chemical properties and structure

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## Compound of Interest

Compound Name: 4-Aminoisoxazole

Cat. No.: B111107

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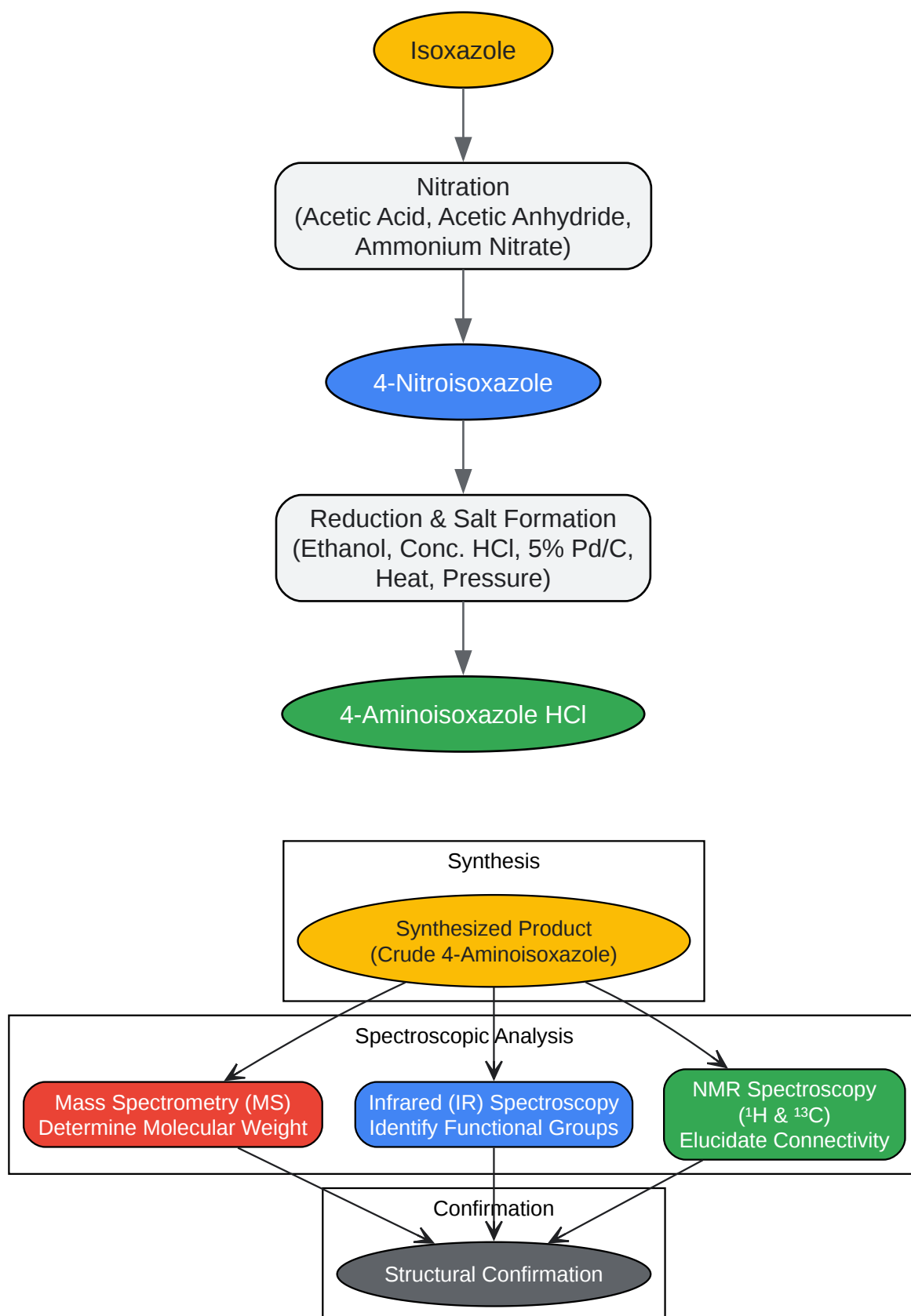
An In-depth Technical Guide to **4-Aminoisoxazole**: Chemical Properties and Structure

## Introduction

**4-Aminoisoxazole**, also known by its IUPAC name 1,2-oxazol-4-amine, is a heterocyclic organic compound that serves as a valuable building block in medicinal chemistry and drug discovery. Its structure, featuring an isoxazole ring substituted with an amino group, makes it a versatile reactant in the synthesis of more complex molecules. Notably, it has been utilized in the design and synthesis of hydroxyethylene-based HIV-1 protease inhibitors and in the development of pyrimidine derivatives as JAK3 inhibitors. This guide provides a comprehensive overview of the core chemical properties, structure, and relevant experimental methodologies associated with **4-aminoisoxazole**.

## Chemical Structure

The molecular structure of **4-aminoisoxazole** consists of a five-membered isoxazole ring, an aromatic heterocycle containing one nitrogen and one oxygen atom in adjacent positions, with an amino (-NH<sub>2</sub>) group attached to the carbon at position 4.



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